

Nudifloside C: An In-depth Technical Overview

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Compound of Interest

Compound Name: Nudifloside C

Cat. No.: B1164243

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For the attention of: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of **Nudifloside C**, a naturally occurring iridoid glycoside. Due to the limited availability of public domain data, this document summarizes the currently accessible information regarding its chemical identity. Detailed experimental protocols, extensive quantitative data, and established signaling pathways associated with **Nudifloside C** are not extensively documented in publicly available scientific literature.

Chemical Identity

Nudifloside C is identified by the Chemical Abstracts Service (CAS) number 297740-99-9.

While a complete, formally published IUPAC name is not readily available, a partial name has been identified as: (5R,6S,7S,9S,10R,15S,16E,17S)-16-Ethylidene-7-hydroxy-5,9-dimethyl-17-[(2S,3R,4S,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl]oxy-4-oxo-4,5,6,7,9,10-hexahydro-1H-cyclopenta[f]oxacyclotridecine-5-carboxylic acid.

Table 1: Chemical Identifiers for **Nudifloside C**

Identifier	Value
CAS Number	297740-99-9
Partial IUPAC Name	(5R,6S,7S,9S,10R,15S,16E,17S)-16-Ethylidene-7-hydroxy-5,9-dimethyl-17-[(2S,3R,4S,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl]oxy-4-oxo-4,5,6,7,9,10-hexahydro-1H-cyclopenta[f]oxacyclotridecine-5-carboxylic acid

Physicochemical Properties

Specific, experimentally determined physicochemical properties for **Nudifloside C** are not widely reported. General characteristics of iridoid glycosides suggest it is likely a crystalline or amorphous solid, with some degree of solubility in water and polar organic solvents.

Biological Context and Potential

Nudifloside C is understood to be a constituent of plants within the *Jasminum* genus, a source of various bioactive compounds with a history in traditional medicine. Iridoids as a class are known to exhibit a wide range of biological activities, including anti-inflammatory, antioxidant, and neuroprotective effects. However, specific biological data for **Nudifloside C** remains elusive in the current body of scientific literature.

Data on Biological Activity

A comprehensive search of scientific databases reveals a significant gap in the literature concerning the biological activity of **Nudifloside C**. There are no readily available in-depth studies detailing its pharmacological effects, mechanism of action, or potential therapeutic applications.

Experimental Protocols

Detailed experimental protocols for the isolation, purification, and biological evaluation of **Nudifloside C** are not publicly documented. The original isolation and characterization papers,

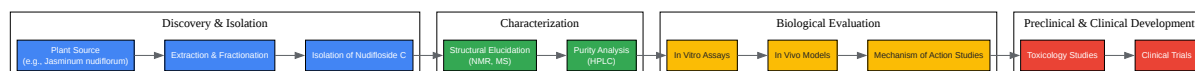
which would typically contain this information, could not be identified through extensive searches.

Signaling Pathways and Mechanisms of Action

There is currently no information available in the public domain regarding the signaling pathways modulated by **Nudifloside C** or its specific molecular mechanisms of action.

Logical Relationship Diagram

Due to the absence of detailed experimental workflows or established signaling pathways for **Nudifloside C**, a logical diagram outlining these aspects cannot be constructed at this time. A generalized workflow for natural product drug discovery is presented below for illustrative purposes.



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Caption: Generalized workflow for natural product drug discovery.

Conclusion

While **Nudifloside C** has been identified as a distinct chemical entity with a designated CAS number, there is a notable absence of in-depth scientific research on its biological properties and potential applications in the public domain. This guide serves to consolidate the limited available information and highlight the significant opportunities for future research into this natural product. Further investigation is required to elucidate its physicochemical characteristics, pharmacological profile, and mechanisms of action to determine its potential as a therapeutic agent.

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